

Personal protective equipment for handling PSB-12062

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Compound of Interest

Compound Name: PSB-12062

Cat. No.: B1663124

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Essential Safety and Handling Guide for PSB-12062

For Immediate Use by Laboratory Professionals

This document provides crucial safety and logistical information for the handling, storage, and disposal of **PSB-12062**, a potent and selective P2X4 antagonist. The following procedures are intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and minimize exposure risks.

Personal Protective Equipment (PPE)

When handling **PSB-12062**, a thorough risk assessment should be conducted to determine the appropriate level of personal protective equipment. The following table summarizes the recommended PPE based on the potential hazards.

PPE Category	Item	Specifications and Use
Eye Protection	Safety Goggles with Side-Shields	To be worn at all times in the laboratory to protect from splashes or airborne particles.
Hand Protection	Protective Gloves	Chemical-resistant gloves (e.g., nitrile) are mandatory to prevent skin contact. Inspect gloves for tears or holes before use and change them frequently.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to protect street clothing and skin from accidental spills.
Respiratory Protection	Not generally required	In cases of inadequate ventilation or when handling large quantities that may generate dust, a NIOSH-approved respirator may be necessary.

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintaining the integrity of **PSB-12062** and ensuring a safe laboratory environment.

Handling:

- **Ventilation:** Ensure adequate ventilation in the work area. A chemical fume hood is recommended for handling the powdered form and preparing solutions.
- **Avoid Contact:** Take all necessary precautions to avoid direct contact with skin and eyes.
- **Aerosol and Dust Formation:** Avoid breathing dust, vapors, or mist. Minimize the generation of dust when handling the solid compound.

Storage: **PSB-12062** is available in both powdered and solvent-based forms, each with specific storage requirements to ensure stability.

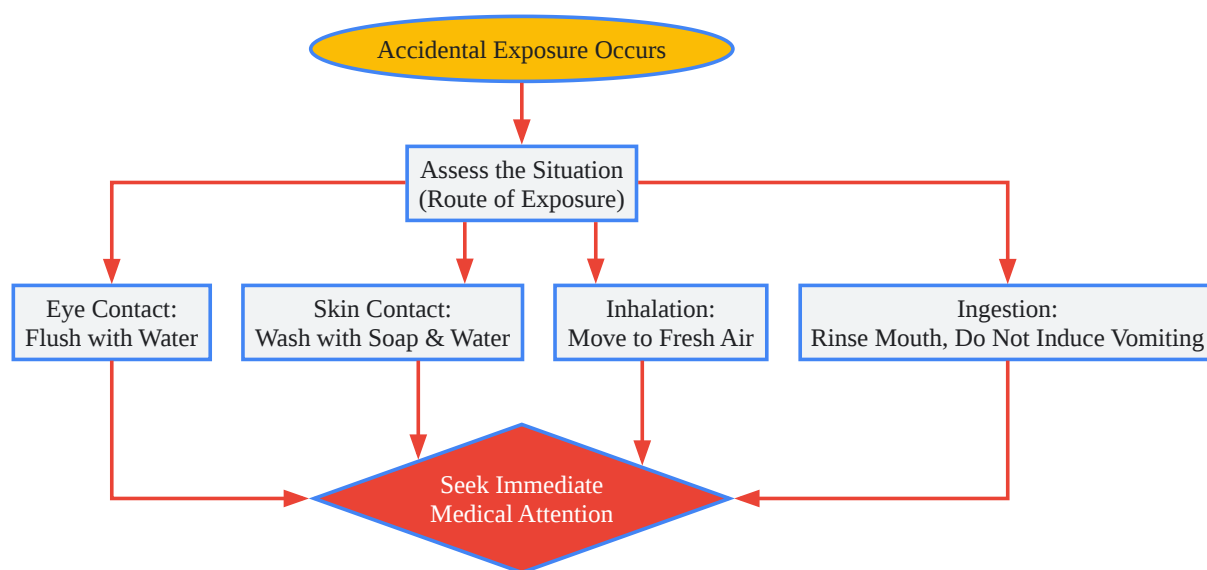
Form	Storage Temperature	Storage Duration
Powder	-20°C	3 years
	4°C	2 years
In Solvent	-80°C	2 years
	-20°C	1 year

For solutions, it is recommended to aliquot the product to avoid repeated freeze-thaw cycles.

Disposal Plan

All waste materials containing **PSB-12062** must be disposed of in accordance with local, state, and federal regulations.

Waste Disposal Steps:



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